Introduction: The Significance of 11β-Hydroxyetiocholanolone

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Compound of Interest

Compound Name:	*11beta-Hydroxyetiocholanolone*
CAS No.:	*739-26-4*
Cat. No.:	*B196238*

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11β-Hydroxyetiocholanolone is a significant metabolite of androgen and cortisol metabolism, primarily of adrenal origin.[1][2] As a member of the 11-oxygenated androgen family, it serves as a crucial biomarker for assessing adrenal steroidogenesis, androgen balance, and the body's stress response.[1] Unlike traditional androgens, 11-oxygenated androgens like 11β-hydroxyetiocholanolone do not show a significant age-related decline, highlighting their sustained physiological relevance throughout the human lifespan.[1] Its accurate structural characterization is paramount for researchers in endocrinology, drug development, and clinical diagnostics to develop specific and sensitive analytical methods for its quantification in biological matrices.

This guide provides a comprehensive overview of the core analytical techniques and methodologies employed for the definitive structural elucidation of 11β-Hydroxyetiocholanolone. We will delve into the principles of mass spectrometry, nuclear magnetic resonance spectroscopy, and vibrational spectroscopy, explaining the causality behind experimental choices and providing field-proven protocols for each.

Core Molecular Attributes

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A foundational understanding of the molecule's basic properties is essential before proceeding to advanced analytical techniques.

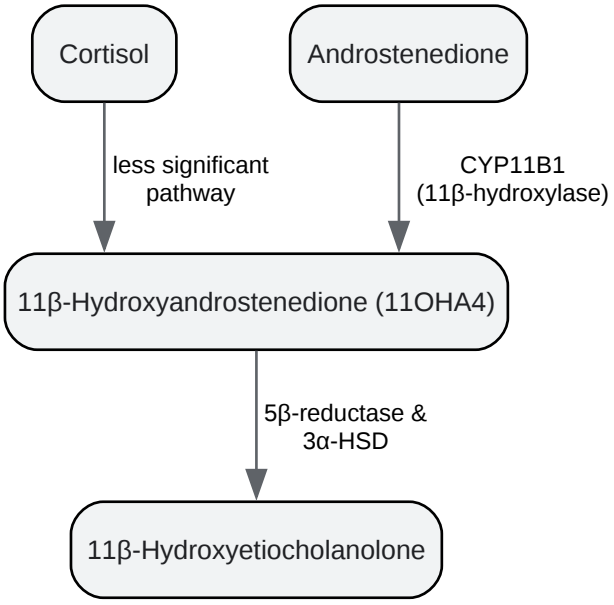
Property	Value	Source
Chemical Formula	$C_{19}H_{30}O_3$	[2][3]
Molecular Weight	306.4 g/mol	[2][3]
IUPAC Name	(3R,5R,8S,9S,10S,11S,13S,14S)-3,11-dihydroxy-10,13-dimethyl-1,2,3,4,5,6,7,8,9,11,12,14,15,16-tetradecahydrocyclopenta[a]phenanthren-17-one	[3]
Synonyms	3α,11β-Dihydroxy-5β-androstan-17-one, 11β-OH-Etiocholanolone	[3]
CAS Number	739-26-4	[2][3]

The structure features a classic four-ring steroid backbone (gonane), with key functional groups that are targets for spectroscopic analysis: a ketone group at C17 and two hydroxyl groups at the C3 and C11 positions. The stereochemistry (3α, 5β, 11β) is critical to its biological identity and must be confirmed through characterization.

Metabolic Pathway Context

Understanding the origin of 11β-Hydroxyetiocholanolone is key to interpreting its significance in biological systems. It is an end-product of androgen and cortisol metabolism.[1][2] The primary pathway involves the conversion of the adrenal-derived precursor 11β-hydroxyandrostenedione (11OHA4).[1][4]

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Caption: Metabolic synthesis pathway of 11β-Hydroxyetiocholanolone.

Mass Spectrometry (MS): Unveiling the Molecular Weight and Formula

Mass spectrometry is the cornerstone technique for determining the molecular weight and elemental composition of 11β-Hydroxyetiocholanolone. Due to the polarity and thermal lability of steroids, MS is often coupled with gas chromatography (GC) following derivatization, or more commonly today, with liquid chromatography (LC) for direct analysis.[5][6]

Causality: Why GC-MS with Derivatization?

GC-MS provides excellent chromatographic resolution and highly reproducible fragmentation patterns for library matching. However, the hydroxyl groups in 11β-Hydroxyetiocholanolone make it non-volatile. Therefore, derivatization is a mandatory sample preparation step. Silylation, which converts the polar -OH groups to nonpolar trimethylsilyl (TMS) ethers, is the most common approach. This increases the molecule's volatility and thermal stability, making it amenable to GC analysis.[7][8]

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Experimental Protocol: GC-MS Analysis (TMS Derivatization)

- Sample Preparation: To 100 µL of a purified sample extract in a vial, add 50 µL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
- Derivatization Reaction: Cap the vial tightly and heat at 60°C for 30 minutes to ensure complete silylation of both hydroxyl groups.
- GC-MS Injection: Inject 1 µL of the derivatized sample into the GC-MS system.
- Chromatographic Separation:
  - Column: Use a non-polar column, such as a DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness).
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
  - Oven Program: Start at 150°C, hold for 1 min, ramp to 280°C at 10°C/min, and hold for 10 min.
- Mass Spectrometry Detection:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Analyzer: Quadrupole or Ion Trap.
  - Scan Range: m/z 50-600.

Data Interpretation: Expected Results

The derivatized molecule is 3α,11β-bis(trimethylsiloxy)-5β-androstan-17-one.

- Molecular Ion: The molecular weight of the di-TMS derivative is 450.8 g/mol . The mass spectrum should show a molecular ion peak ($[M]^+$) at m/z 450.[8]
- Key Fragments: EI leads to predictable fragmentation, providing structural clues. Key expected fragments for the TMS derivative are crucial for identification.

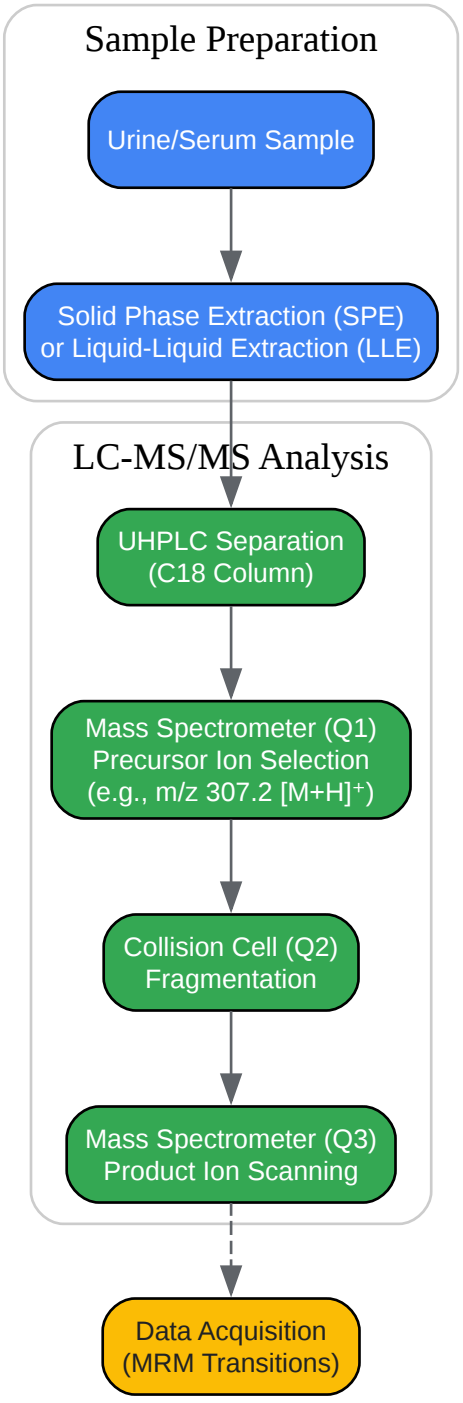
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m/z Value	Interpretation
450	Molecular Ion $[M]^+$
435	Loss of a methyl group $[M-15]^+$
360	Loss of a trimethylsilanol group $[M-90]^+$
270	Loss of both trimethylsilanol groups $[M-180]^+$
73	Trimethylsilyl ion $[(CH_3)_3Si]^+$

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Modern steroid analysis heavily relies on LC-MS/MS for its high sensitivity, specificity, and minimal sample preparation requirements (no derivatization needed).[4][6][9] This is the preferred method for quantification in complex biological matrices.

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Caption: General workflow for LC-MS/MS analysis of 11β-Hydroxyetiocholanolone.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Defining the 3D Structure

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While MS provides the formula, NMR spectroscopy is indispensable for determining the precise connectivity and stereochemistry of the molecule.[10][11] It provides a detailed map of the carbon-hydrogen framework.

Causality: Why Multi-dimensional NMR?

The ^{1}H NMR spectrum of a steroid is notoriously complex due to the large number of protons in similar chemical environments, leading to severe signal overlap.[11] One-dimensional spectra are often insufficient for complete assignment. Therefore, two-dimensional (2D) NMR experiments are critical.

- COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically on adjacent carbons).
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal with the carbon atom it is directly attached to.
- HMBC (Heteronuclear Multiple Bond Correlation): Correlates proton and carbon signals over two or three bonds, revealing longer-range connectivity.
- NOESY (Nuclear Overhauser Effect Spectroscopy): Identifies protons that are close in space, which is essential for confirming stereochemistry (e.g., the α/β orientation of substituents).

Experimental Protocol: NMR Structural Elucidation

- Sample Preparation: Dissolve ~5-10 mg of highly purified 11β-Hydroxyetiocholanolone in 0.6 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$, or Methanol-d_4) in a 5 mm NMR tube.
- ^{1}H NMR Acquisition: Acquire a standard 1D proton spectrum to assess sample purity and identify general proton types (e.g., methyl, methylene, methine).
- ^{13}C NMR Acquisition: Acquire a proton-decoupled 1D carbon spectrum to count the number of unique carbon atoms (expecting 19 signals).
- 2D NMR Acquisition: Sequentially run COSY, HSQC, HMBC, and NOESY experiments. These experiments are crucial for walking through the spin systems of the steroid rings and unambiguously assigning each proton and carbon resonance.

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- Data Processing and Analysis: Process the spectra using appropriate software. Use the connectivity information from COSY and HMBC to trace the carbon skeleton, assign the functional groups using HSQC, and confirm the relative stereochemistry (e.g., the cis-fusion of the A/B rings and the β-orientation of the hydroxyl group at C11) using NOESY cross-peaks.

Infrared (IR) and Raman Spectroscopy: Functional Group Identification

Vibrational spectroscopy techniques like Fourier-Transform Infrared (FTIR) and Raman spectroscopy are rapid and non-destructive methods to confirm the presence of key functional groups.[3]

Data Interpretation: Expected Vibrational Bands

- O-H Stretch: A strong, broad absorption band in the region of 3200-3600 cm^{-1} in the IR spectrum confirms the presence of the hydroxyl groups.
- C=O Stretch: A sharp, strong absorption band around 1740 cm^{-1} is characteristic of the five-membered ring ketone (cyclopentanone) at C17.
- C-H Stretch: Multiple bands in the 2850-3000 cm^{-1} region correspond to the aliphatic C-H bonds of the steroid framework.

Data for IR and Raman spectra of 11β-Hydroxyetiocholanolone are available in spectral databases, which can be used for direct comparison.[3]

Conclusion: A Multi-Technique Approach

The definitive structural characterization of 11β-Hydroxyetiocholanolone is not achieved by a single technique but by the synergistic application of multiple analytical methods. Mass spectrometry establishes the molecular formula and fragmentation pattern, NMR spectroscopy elucidates the detailed 3D structure and stereochemistry, and vibrational spectroscopy provides rapid confirmation of key functional groups. This rigorous, multi-faceted approach ensures the unambiguous identification of this important steroid metabolite, providing the trusted foundation necessary for its further study in clinical and research applications.

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